

Amino-PEG4-alcohol: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Amino-PEG4-alcohol

Cat. No.: B1665982

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Amino-PEG4-alcohol is a heterobifunctional linker molecule widely utilized in the fields of bioconjugation, drug delivery, and surface modification. Its structure, featuring a primary amine, a terminal hydroxyl group, and a hydrophilic four-unit polyethylene glycol (PEG) spacer, offers a versatile platform for covalently linking molecules and modifying surfaces. This guide provides an in-depth overview of the chemical properties, applications, and experimental considerations for **Amino-PEG4-alcohol**.

The primary amine group provides a reactive handle for conjugation to carboxylic acids, activated esters (such as N-hydroxysuccinimide esters), and other electrophilic groups.^[1] Concurrently, the terminal hydroxyl group can be further functionalized or used as an attachment point for other molecules.^[2] The PEG spacer enhances the aqueous solubility and flexibility of the resulting conjugates, reduces steric hindrance, and can improve the pharmacokinetic properties of therapeutic molecules.^[1]

Core Chemical Properties

The fundamental chemical and physical properties of **Amino-PEG4-alcohol** are summarized in the table below. This data is essential for designing and executing experimental protocols, ensuring optimal reaction conditions, and proper handling and storage.

Property	Value
Chemical Formula	C ₈ H ₁₉ NO ₄
Molecular Weight	193.24 g/mol [3]
CAS Number	86770-74-3[2]
Appearance	Colorless to yellowish oil[4]
Purity	Typically >95%[5]
Boiling Point	301.6 ± 27.0 °C (Predicted)[3]
Solubility	Soluble in water, DMSO, DMF, DCM, THF, and acetonitrile.[2][6]
Storage Conditions	Store at -20°C, protected from light and moisture.[1] Handle with anhydrous solvents to maintain stability.[1]
Synonyms	2-(2-(2-(2-Aminoethoxy)ethoxy)ethoxy)ethanol, 1-Amino-3,6,9-trioxaundecan-11-ol, H ₂ N-PEG4-OH[1]

Applications in Research and Drug Development

The unique bifunctional nature of **Amino-PEG4-alcohol** makes it a valuable tool in various applications:

- **Antibody-Drug Conjugates (ADCs):** As a non-cleavable linker, it can be used to attach cytotoxic drugs to antibodies, creating ADCs that target cancer cells. The PEG spacer helps to improve the solubility and stability of the ADC.[7]
- **PROTACs (Proteolysis Targeting Chimeras):** **Amino-PEG4-alcohol** serves as a linker to connect a target protein-binding ligand and an E3 ubiquitin ligase ligand in a PROTAC molecule.[7] This proximity induces the ubiquitination and subsequent degradation of the target protein.[7]
- **Bioconjugation:** It is widely used to link biomolecules such as peptides, proteins, and oligonucleotides. The amino group can react with various functional groups, enabling the

creation of complex bioconjugates.[1]

- Surface Modification: The linker can be used to functionalize nanoparticles, hydrogels, and other material surfaces. This modification can improve biocompatibility, reduce non-specific binding, and provide sites for further conjugation.[1]

Experimental Protocols

The following are general protocols for common reactions involving **Amino-PEG4-alcohol**. Optimization may be required for specific applications.

Amine Coupling with NHS Esters

This protocol describes the reaction of the primary amine of **Amino-PEG4-alcohol** with an N-hydroxysuccinimide (NHS) ester-activated molecule.

Materials:

- **Amino-PEG4-alcohol**
- NHS ester-functionalized molecule
- Anhydrous, amine-free solvent (e.g., DMF, DMSO)
- Reaction buffer (e.g., PBS, pH 7.2-8.0)
- Quenching buffer (e.g., Tris or glycine buffer)

Procedure:

- Dissolve the NHS ester-functionalized molecule in the anhydrous solvent immediately before use.
- Dissolve **Amino-PEG4-alcohol** in the reaction buffer.
- Add the NHS ester solution to the **Amino-PEG4-alcohol** solution. A molar excess of the NHS ester may be required.
- Incubate the reaction mixture for 30-60 minutes at room temperature or 2 hours on ice.

- Quench the reaction by adding the quenching buffer to consume any unreacted NHS ester.
- Purify the conjugate using appropriate methods such as dialysis, size exclusion chromatography, or HPLC.

Amine Coupling with Carboxylic Acids using EDC

This protocol outlines the conjugation of the primary amine of **Amino-PEG4-alcohol** to a carboxylic acid-containing molecule using 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) as a coupling agent.

Materials:

- **Amino-PEG4-alcohol**
- Carboxylic acid-containing molecule
- EDC
- N-hydroxysuccinimide (NHS) (optional, to improve efficiency)
- Activation Buffer (e.g., MES buffer, pH 4.5-5.0)
- Coupling Buffer (e.g., PBS, pH 7.2-7.5)
- Quenching solution (e.g., hydroxylamine)

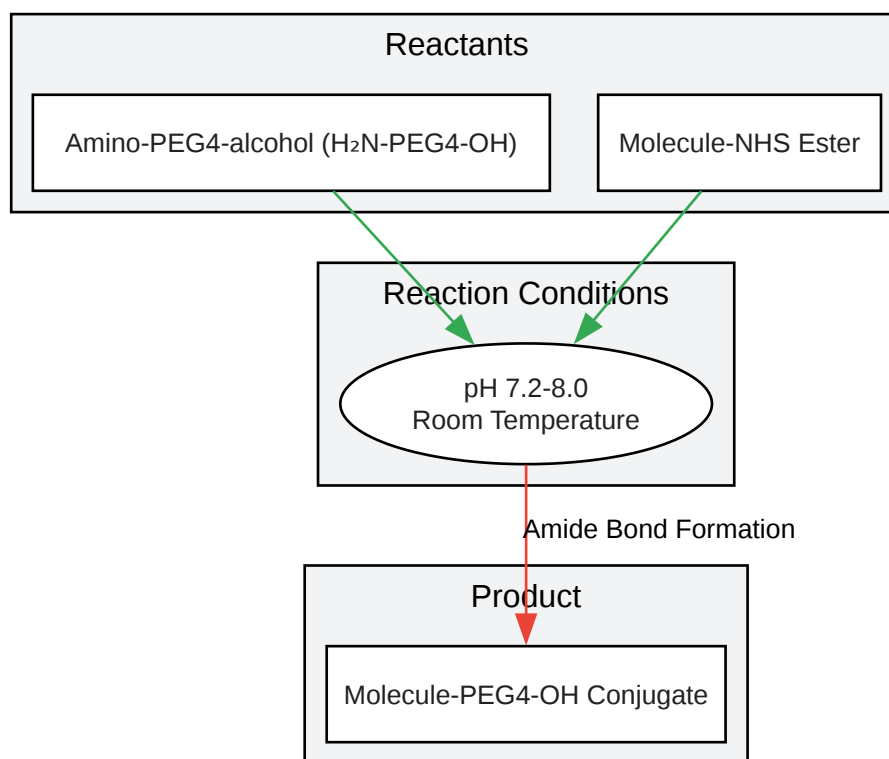
Procedure:

- Dissolve the carboxylic acid-containing molecule in the activation buffer.
- Add EDC (and optionally NHS) to the carboxylic acid solution and incubate for 15 minutes at room temperature to activate the carboxyl groups.
- Dissolve **Amino-PEG4-alcohol** in the coupling buffer.
- Add the activated carboxylic acid solution to the **Amino-PEG4-alcohol** solution.
- Allow the reaction to proceed for 2 hours at room temperature.

- Quench the reaction by adding the quenching solution.
- Purify the conjugate using appropriate chromatographic techniques.

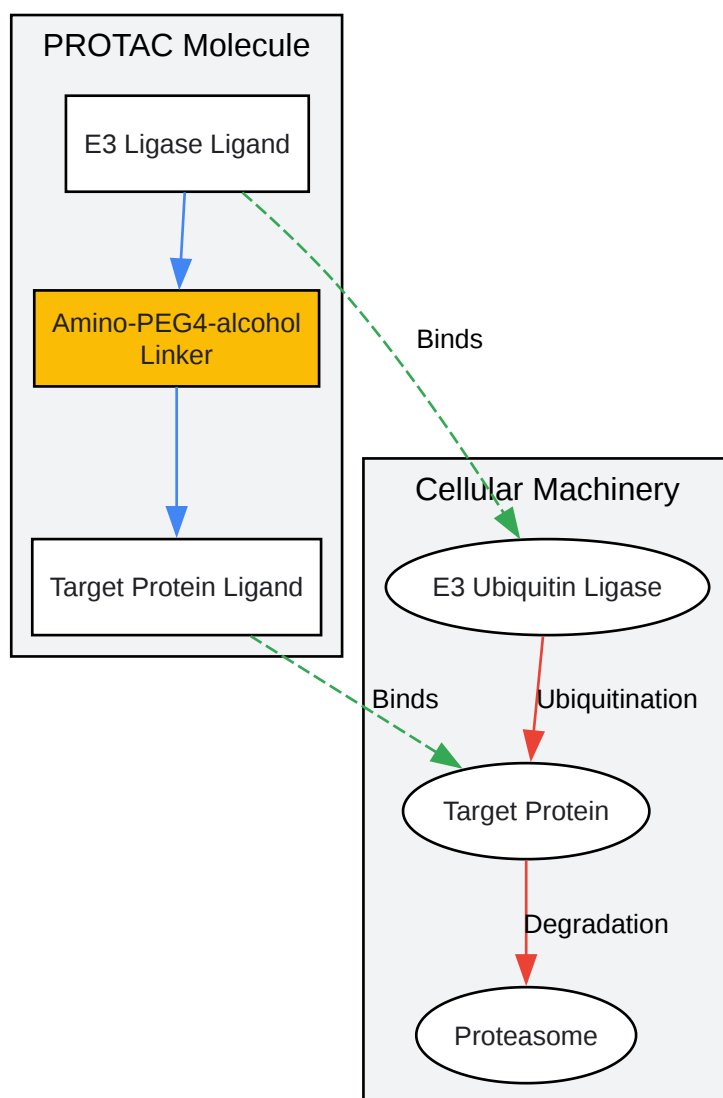
Visualizations

The following diagrams illustrate the role of **Amino-PEG4-alcohol** in key applications and experimental workflows.



[Click to download full resolution via product page](#)

NHS Ester Conjugation Workflow



[Click to download full resolution via product page](#)

Role of **Amino-PEG4-alcohol** in a PROTAC

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Amino-PEG4-alcohol, CAS 86770-74-3 | AxisPharm [axispharm.com]
- 2. Amino-PEG4-alcohol, 86770-74-3 | BroadPharm [broadpharm.com]
- 3. ptc.bocsci.com [ptc.bocsci.com]
- 4. lumiprobe.com [lumiprobe.com]
- 5. precisepeg.com [precisepeg.com]
- 6. Amino-PEG4-alcohol - Conju-Probe: Enable Bioconjugation [conju-probe.com]
- 7. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Amino-PEG4-alcohol: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665982#amino-peg4-alcohol-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com